

Essential Safety and Logistical Information for Handling 24-Methylenecycloartanone

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Compound of Interest

Compound Name: 24-Methylenecycloartanone

Cat. No.: B14760186

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **24-Methylenecycloartanone** (CAS No. 1449-08-7) is not readily available in the public domain. The following guidance is based on available data for this compound and general safety principles for handling solid, potentially irritant organic compounds. It is imperative that a thorough, site-specific risk assessment be conducted by qualified personnel before commencing any work with this substance. This document should be used as a supplement to, not a replacement for, institutional safety protocols and professional judgment.

Chemical and Physical Properties

Limited quantitative data is available for **24-Methylenecycloartanone**. The table below summarizes the accessible information.



Property	Value	Source
Molecular Formula	C31H50O	ChemSrc
Molecular Weight	438.73 g/mol	ChemSrc
Physical State	Solid Powder	CymitQuimica[1]
Boiling Point	510.4°C at 760 mmHg	ChemSrc
Flash Point	212.1°C	ChemSrc
Density	1.0 g/cm ³	ChemSrc
Hazard Codes	Xi (Irritant)	ChemSrc

Operational Plan for Safe Handling

Given its classification as a potential irritant and its powdered form, the handling of **24-Methylenecycloartanone** requires stringent measures to prevent dust generation and exposure.

2.1. Engineering Controls

- Ventilation: All handling of 24-Methylenecycloartanone powder should be conducted in a certified chemical fume hood or a glove box to minimize inhalation exposure.
- Containment: Use of a powder containment balance enclosure is recommended for weighing and aliquoting to prevent the dispersal of dust.

2.2. Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **24-Methylenecycloartanone**:



PPE Category	Specification	Rationale
Hand Protection	Nitrile or neoprene gloves	To prevent skin contact with the irritant powder.
Eye Protection	ANSI Z87.1-compliant safety glasses or goggles	To protect eyes from dust particles.
Body Protection	A fully buttoned laboratory coat	To protect skin and clothing from contamination.
Respiratory Protection	A NIOSH-approved respirator with a particulate filter (e.g., N95) may be necessary if there is a risk of aerosolization outside of a fume hood.	To prevent inhalation of the irritant powder.

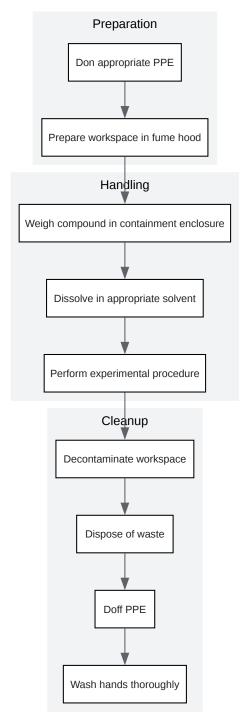
2.3. Hygiene Measures

- Avoid eating, drinking, or smoking in areas where **24-Methylenecycloartanone** is handled.
- Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
- Remove contaminated clothing immediately and launder it before reuse.

2.4. Experimental Workflow Diagram



Experimental Workflow for Handling 24-Methylenecycloartanone





Disposal Plan for 24-Methylenecycloartanone Waste Generation Solid Waste (powder, contaminated items) Empty Containers Liquid Waste (solutions) Waste Processing Collect in labeled solid waste container Triple-rinse container Collect rinsate as liquid waste Collect rinsate as liquid waste container Deface label on rinsed container Collect in labeled liquid waste container Disposal Disposal Dispose of rinsed container as regular lab waste

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